

Personal protective equipment for handling (-)-Bornyl ferulate

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Compound of Interest

Compound Name: (-)-Bornyl ferulate

Cat. No.: B13855872

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Essential Safety and Handling Guide for (-)-Bornyl Ferulate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(-)-Bornyl ferulate** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Chemical Identifier:

- Name: **(-)-Bornyl ferulate**
- CAS Number: 55511-07-4
- Molecular Formula: $C_{20}H_{26}O_4$
- Molecular Weight: 330.42

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(-)-Bornyl ferulate** is not readily available, data from structurally similar compounds, such as (-)-Bornyl acetate and Ferulic acid, indicate that it

should be handled with care. The primary hazards are expected to be skin, eye, and respiratory irritation. The following PPE is mandatory to mitigate these risks.

Table 1: Personal Protective Equipment (PPE) for Handling **(-)-Bornyl Ferulate**

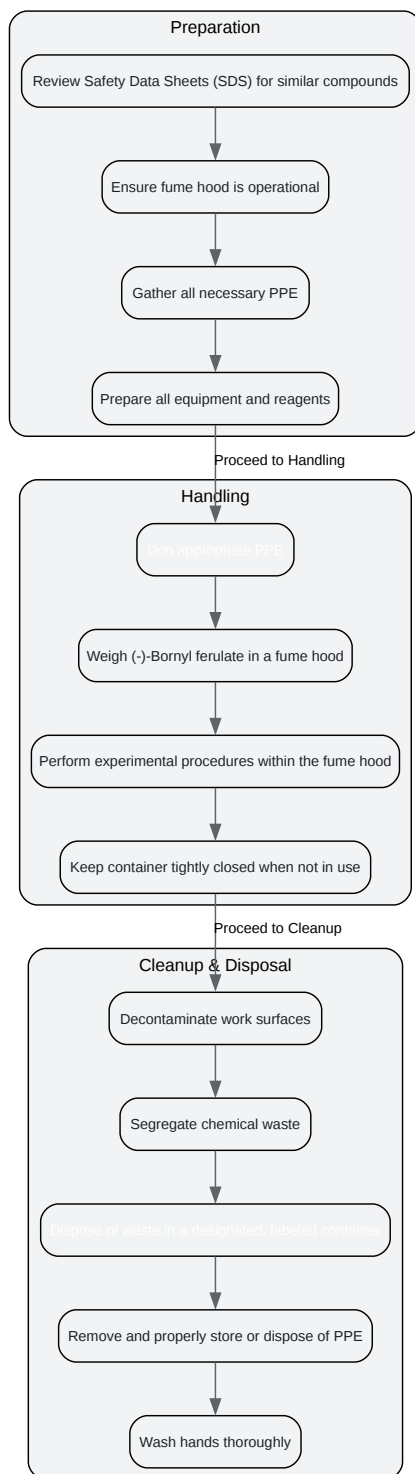
Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards. [1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or holes before use.
Skin and Body Protection	Laboratory coat or impervious clothing	Should be flame-resistant and cover all exposed skin. [1]
Respiratory Protection	Use in a well-ventilated area or with a fume hood.	If ventilation is inadequate or for large quantities, a full-face respirator may be necessary. [1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for safety. The following protocol outlines the step-by-step process for handling **(-)-Bornyl ferulate** from preparation to cleanup.

Experimental Workflow for Handling **(-)-Bornyl Ferulate**

Workflow for Safe Handling of (-)-Bornyl Ferulate

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References

- 1. echemi.com [echemi.com]
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